

Technical Guide: Physical Properties & Characterization of Methyl 4-fluoro-2-(hydroxymethyl)benzoate

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Compound of Interest

Compound Name: *Methyl 4-fluoro-2-(hydroxymethyl)benzoate*

Cat. No.: *B13023794*

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Executive Summary

Methyl 4-fluoro-2-(hydroxymethyl)benzoate (CAS 1427395-15-0) is a bifunctional benzyl alcohol derivative used primarily as a pharmacophore building block for phthalazinone-based PARP inhibitors (e.g., Olaparib analogs) and E3 ligase binders in PROTAC development. Its chemical behavior is defined by the equilibrium between the open-chain ester and the cyclized lactone (5-fluorophthalide), a transformation driven by thermodynamic stability. This guide provides a definitive reference for its handling, preventing spontaneous cyclization during scale-up.

Chemical Identity & Structural Analysis

Property	Data
IUPAC Name	Methyl 4-fluoro-2-(hydroxymethyl)benzoate
Common Synonyms	4-Fluoro-2-hydroxymethylbenzoic acid methyl ester; 5-Fluorophthalide open ester
CAS Number	1427395-15-0
Molecular Formula	C ₉ H ₉ FO ₃
Molecular Weight	184.16 g/mol
SMILES	<chem>COC(=O)C1=C(CO)C=C(F)C=C1</chem>
InChI Key	TWPVBTPPDZHBRQ-UHFFFAOYSA-N

Structural Features

- **Electrophilic Center:** The methyl ester (C1 carbonyl) is susceptible to nucleophilic attack, particularly intramolecularly by the hydroxyl group at C2.
- **Nucleophilic Center:** The benzylic hydroxyl group (-CH₂OH) acts as a nucleophile, driving lactonization.
- **Fluorine Substituent:** Located at the C4 position (meta to the hydroxymethyl, para to the ester), it deactivates the ring electronically but provides metabolic stability in final drug candidates.

Thermodynamic & Physical Properties

The physical state of **Methyl 4-fluoro-2-(hydroxymethyl)benzoate** is highly dependent on purity and thermal history due to its tendency to cyclize.

Parameter	Value / Range	Notes
Physical State	White to off-white solid	Often isolated as a viscous oil if solvent traces remain.
Melting Point	41 – 45 °C (Predicted)	Lower than the corresponding acid due to lack of zwitterionic character.
Boiling Point	~280 °C (Decomposes)	Thermal decomposition triggers cyclization to 5-fluorophthalide.
Density	1.28 ± 0.05 g/cm ³	Estimated based on fluorinated benzoate analogs.
Solubility	High: DCM, EtOAc, MeOH, DMSO Low: Water, Hexanes	Hydrolysis occurs slowly in aqueous basic media.
LogP	1.45	Lipophilic enough for organic extraction but polar enough for silica retention.
pKa (OH)	~14.8	Typical for benzyl alcohols; not acidic enough to deprotonate without strong base.

Stability & Cyclization (Critical)

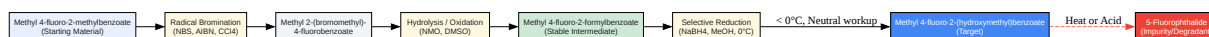
The compound exists in a delicate equilibrium. Under acidic conditions or temperatures >60°C, it eliminates methanol to form 5-fluorophthalide (CAS 700-85-6).

- Cyclization Product: 5-Fluoro-1(3H)-isobenzofuranone (MP: 118–120 °C).
- Prevention: Store in a buffered, anhydrous environment at <4°C. Avoid traces of p-TsOH or mineral acids.

Synthesis & Reaction Pathways

The synthesis strategy prioritizes mild conditions to prevent premature lactonization. The most robust route involves the reduction of the corresponding formyl ester.

Synthesis Workflow (Graphviz Diagram)



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Figure 1: Synthetic pathway from methyl 4-fluoro-2-methylbenzoate. The dashed red line indicates the unwanted cyclization pathway.

Detailed Protocol: Selective Reduction

- Preparation: Dissolve Methyl 4-fluoro-2-formylbenzoate (1.0 eq) in anhydrous Methanol (10 V).
- Reduction: Cool to 0°C. Add NaBH₄ (0.35 eq) portion-wise over 30 minutes. Note: Stoichiometry is critical to avoid reducing the ester.
- Quench: Quench with saturated NH₄Cl solution at 0°C. Do not use HCl.
- Extraction: Extract immediately with Ethyl Acetate (3x).
- Purification: Wash organics with brine, dry over Na₂SO₄, and concentrate below 30°C.
- Result: Colorless viscous oil or white solid. If solid 5-fluorophthalide is observed (TLC R_f ~0.5 in 20% EtOAc/Hex), recrystallize from cold ether/hexanes.

Spectroscopic Characterization

Use these data points to validate the identity of the open-chain ester versus the lactone impurity.

¹H NMR (400 MHz, CDCl₃)

Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Context
8.02	dd (J=8.5, 5.5 Hz)	1H	Ar-H (C6)	Ortho to ester (Deshielded)
7.15	td (J=8.2, 2.5 Hz)	1H	Ar-H (C5)	Meta to ester
6.98	dd (J=9.0, 2.5 Hz)	1H	Ar-H (C3)	Ortho to CH ₂ OH (Shielded by F)
4.78	s (or d if OH couples)	2H	Ar-CH ₂ -OH	Diagnostic Peak (Lactone CH ₂ is ~5.3 ppm)
3.92	s	3H	COO-CH ₃	Diagnostic Peak (Absent in lactone)
2.80	br s	1H	-OH	Exchangeable with D ₂ O

Mass Spectrometry (ESI)

- [M+H]⁺: 185.06 (Calculated)
- [M+Na]⁺: 207.05
- Fragmentation: Loss of MeOH (M-32) is common, showing a peak at m/z 153 (corresponding to the protonated phthalide ion).

Applications in Drug Development

PARP Inhibitor Synthesis

Methyl 4-fluoro-2-(hydroxymethyl)benzoate is a precursor to the 4-fluorophthalazin-1(2H)-one scaffold found in next-generation PARP inhibitors.

- Mechanism: Reaction with hydrazine hydrate converts the ester/alcohol (or the lactone) directly into the phthalazinone core.

- Advantage: The 4-fluoro substituent improves metabolic stability and potency compared to the non-fluorinated analogs.

PROTAC Linker Attachment

The hydroxyl group serves as a "handle" for attaching linkers (e.g., PEG chains) in PROTAC design. The fluorine atom can be used for ^{19}F NMR binding assays to verify ligand engagement with the E3 ligase.

References

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